

Chloranium's use in advanced battery technologies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloranium

Cat. No.: B1228919

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Disclaimer: Fictional Material

It is important to note that "**Chloranium**" is a fictional material originating from the video game series Fallout. The following application notes and protocols are a hypothetical construction, designed to serve as a detailed example of how such a document would be structured for a novel battery material. All data, experimental procedures, and mechanisms described below are illustrative and not based on any real-world substance.

Application Notes & Protocols: Chloranium (Chl) in High-Density Anode Architectures

Introduction

Chloranium (Chl) is a novel synthetic halide-based crystalline material demonstrating exceptional potential for use in next-generation lithium-ion battery anodes. Its unique layered lattice structure, intercalated with a proprietary stabilizing compound, allows for high-capacity lithium-ion hosting with minimal volumetric expansion. These properties position **Chloranium** as a promising alternative to traditional graphite and silicon-based anodes, offering a significant leap in energy density and cycle life.

This document provides researchers with essential data, standardized protocols for material handling, electrode fabrication, and cell testing, as well as a conceptual framework for its electrochemical mechanism.

Physicochemical Properties

The fundamental properties of **Chloranium** powder (99.9% purity) are summarized below.

Property	Value
Appearance	Fine, light-green crystalline powder
Molecular Formula	[Hypothetical] Lingcontent-ng-c4139270029="" _ngghost-ng-c4104608405="" class="inline ng-star-inserted">
	.xX
	Chlngcontent-ng-c4139270029="" _ngghost-ng-c4104608405="" class="inline ng-star-inserted">
	33
Crystal Structure	Clngcontent-ng-c4139270029="" _ngghost-ng-c4104608405="" class="inline ng-star-inserted">
	77
Crystal Structure	Hexagonal, P6/mmm space group
Tap Density	2.15 g/cm ³
Particle Size (D50)	4.5 μm
Specific Surface Area	15.2 m ² /g
Thermal Stability	Stable up to 450°C in inert atmosphere

Electrochemical Performance

Electrochemical performance was evaluated in a CR2032 coin cell configuration against a lithium metal counter electrode. The electrolyte used was 1M LiPF₆ in EC:DMC (1:1 v/v) with 5% FEC additive.

Parameter	Value	Conditions
First Cycle Efficiency	92.5%	0.1C charge/discharge, 25°C
Reversible Specific Capacity	1250 mAh/g	0.1C, after 3 formation cycles
Average Operating Voltage	0.45 V vs. Li/Li ⁺	-
Volumetric Expansion (Post-Cycling)	< 8%	After 100 cycles at 1C
Rate Capability (vs. 0.1C)	75% @ 5C	-
Cycle Life (Capacity Retention)	90% after 500 cycles	1C charge/discharge, 25°C

Experimental Protocols

Protocol: Chloranium Anode Slurry Preparation

This protocol details the preparation of a stable, homogeneous slurry for coating on a copper foil current collector.

Materials:

- **Chloranium** (ChI) powder
- Super P Carbon Black (conductive additive)
- Polyvinylidene fluoride (PVDF) binder
- N-Methyl-2-pyrrolidone (NMP) solvent
- Planetary ball mill
- Zirconia milling balls (5 mm)
- Glass vials, spatula, magnetic stirrer

Procedure:

- Ensure all work is performed in a glovebox with an argon atmosphere (<0.5 ppm H₂O, O₂).

- Weigh **Chloranium** powder, Super P carbon, and PVDF binder in a weight ratio of 8:1:1.
- Dry the powders under a vacuum at 120°C for 12 hours prior to use.
- Add the pre-weighed dry powders and zirconia milling balls to a milling jar.
- Ball mill the dry mixture for 2 hours at 300 RPM to ensure homogeneous mixing.
- Slowly add NMP solvent to the powder mixture to achieve a solid content of 50%.
- Continue mixing using a magnetic stirrer at 600 RPM for 8 hours until a uniform, viscous slurry is formed.
- Visually inspect for agglomerates. The slurry should be smooth and consistent.

Protocol: Electrode Coating and Cell Assembly

Materials:

- Prepared **Chloranium** slurry
- Copper foil (10 µm thickness)
- Doctor blade film applicator
- Vacuum oven
- CR2032 coin cell components (casings, spacers, springs)
- Lithium metal foil (counter electrode)
- Celgard 2400 separator
- Electrolyte (1M LiPF₆ in EC:DMC + 5% FEC)
- Hydraulic crimping machine

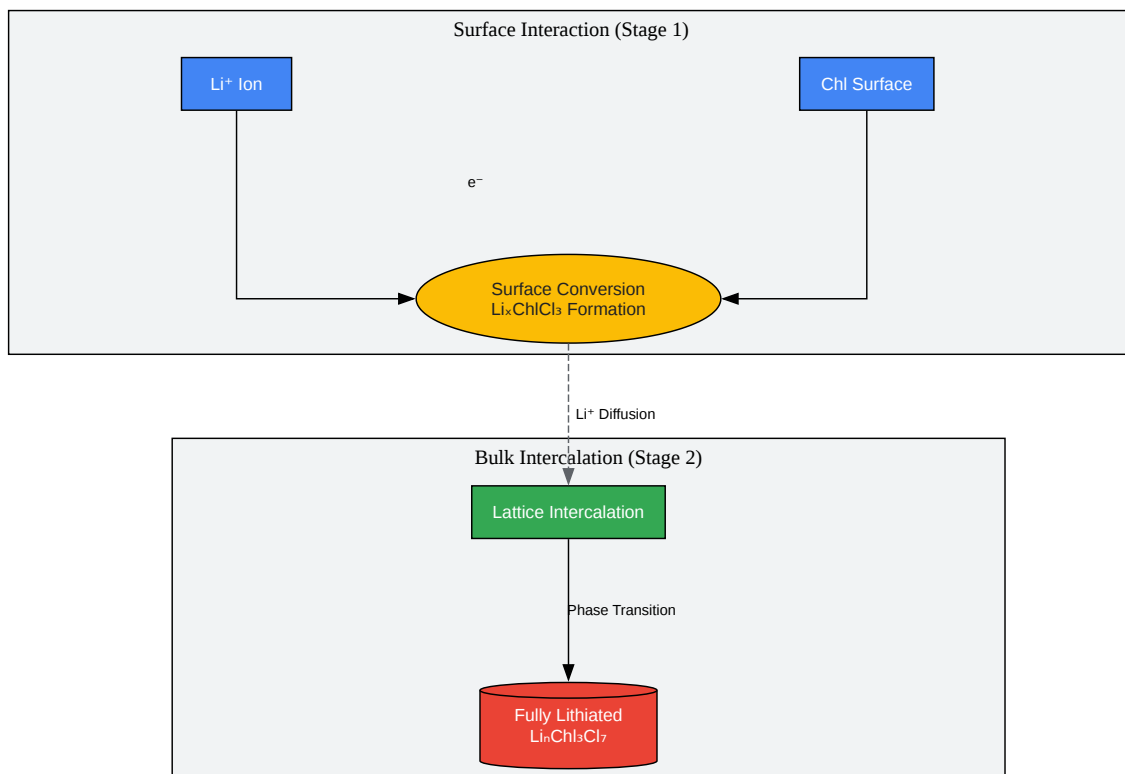
Procedure:

- Set the doctor blade gap to 100 μm .
- Cast the slurry onto the copper foil at a constant speed of 5 mm/s.
- Dry the coated foil in a vacuum oven at 80°C for 2 hours to remove the NMP solvent.
- Transfer the dried electrode sheet to the glovebox.
- Use a 14 mm diameter punch to cut out anode discs.
- Press the discs at 10 MPa for 60 seconds to ensure good contact with the current collector. The target loading should be $\sim 2.5 \text{ mg/cm}^2$.
- Assemble a CR2032 coin cell in the following order (bottom-up): negative casing, spacer, **Chloranium** anode, separator, lithium metal cathode, spring, positive casing.
- Add two drops ($\sim 60 \text{ }\mu\text{L}$) of electrolyte onto the separator before placing the lithium metal.
- Crimp the cell using a hydraulic crimper at a pressure of 800 psi.
- Let the cell rest for 12 hours before electrochemical testing to ensure full electrolyte wetting.

Visualized Mechanisms and Workflows

Conceptual Lithiation Mechanism

The diagram below illustrates the hypothesized two-stage mechanism for lithium-ion intercalation into the **Chloranium** lattice, involving an initial surface conversion followed by deeper lattice intercalation.



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Caption: Hypothesized two-stage lithiation process in **Chloranium** anode.

Experimental Workflow for Material Validation

This workflow outlines the logical progression from material synthesis to full-cell performance validation.



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Caption: Standard workflow for **Chloranium** anode material validation.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com